

# Essential Safety and Operational Guide for 3-Phenoxytoluene

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## Compound of Interest

Compound Name: 3-Phenoxytoluene

Cat. No.: B042325

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **3-Phenoxytoluene** (CAS No. 3586-14-9), including detailed operational and disposal plans to ensure laboratory safety and compliance.

## Physicochemical and Safety Data

A summary of key quantitative data for **3-Phenoxytoluene** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O	[1][2]
Molecular Weight	184.23 g/mol	[1][3][4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	271-273 °C	[3]
Density	1.051 g/mL at 25 °C	[3]
Flash Point	130 °C (266 °F) - Pensky-Martens closed cup	[3]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	[6]

## Operational Plan: Safe Handling and Storage

Adherence to the following step-by-step procedures is critical for the safe handling and storage of **3-Phenoxytoluene** in a laboratory setting.

## Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** Always handle **3-Phenoxytoluene** in a well-ventilated area. Use of a chemical fume hood is required to provide appropriate exhaust ventilation, especially where dusts or aerosols may be formed.[1]
- **Eye and Face Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved eye protection.[1]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Always inspect gloves for integrity before use and employ proper glove removal technique to avoid skin contact.[1] Dispose of contaminated gloves after use in accordance with good laboratory practices.[1]

- **Body Protection:** A lab coat or other protective clothing is required to prevent skin exposure.  
[7]
- **Respiratory Protection:** For nuisance exposures or where ventilation is inadequate, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridge is recommended. All respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

## Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and that a safety shower and eyewash station are readily accessible.
- **Dispensing:** When transferring **3-Phenoxytoluene**, avoid splashing and the formation of mists or aerosols.
- **Hygiene:** Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mist.[1] After handling, wash hands thoroughly before breaks and at the end of the workday.[1]

## Storage Procedures

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.[1]
- **Conditions:** Store in a cool place.[1] Although it is stable under normal conditions, it is incompatible with strong oxidizing agents.[7]
- **Labeling:** Ensure all containers are clearly labeled with the chemical name and any associated hazards.

## Emergency and Disposal Plan

### First Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[1]

- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water.[1]  
[8] Remove any contaminated clothing.[8]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

## Spill Response

In the event of a spill, evacuate personnel to a safe area.[1] Use personal protective equipment, including respiratory protection.[1] Avoid breathing vapors, mist, or gas.[1]

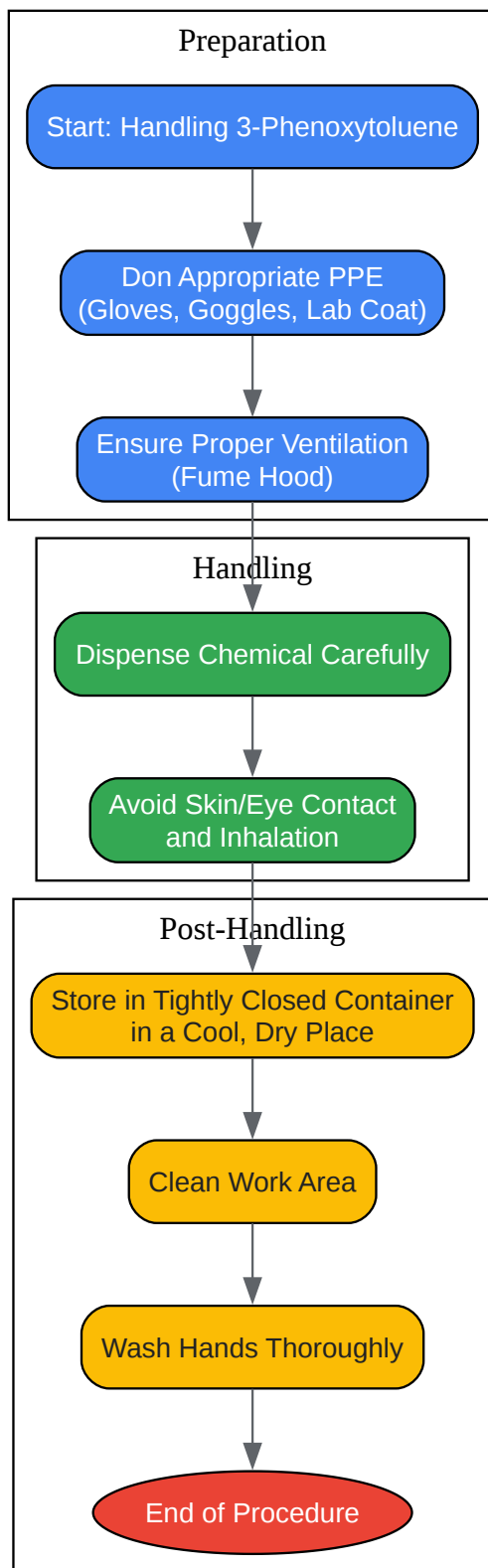
- Containment: Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[7]
- Cleanup: Sweep or shovel the material into a suitable, closed container for disposal.[1] Do not create dust.[1]
- Ventilation: Ensure adequate ventilation of the area after cleanup is complete.
- Environmental Precautions: Prevent the product from entering drains.[1] **3-Phenoxytoluene** is toxic to aquatic life with long-lasting effects.[4][6]

## Disposal Plan

- Waste Classification: This material may be classified as a hazardous waste. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[7]
- Disposal Method: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1] Consider burning in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[1]

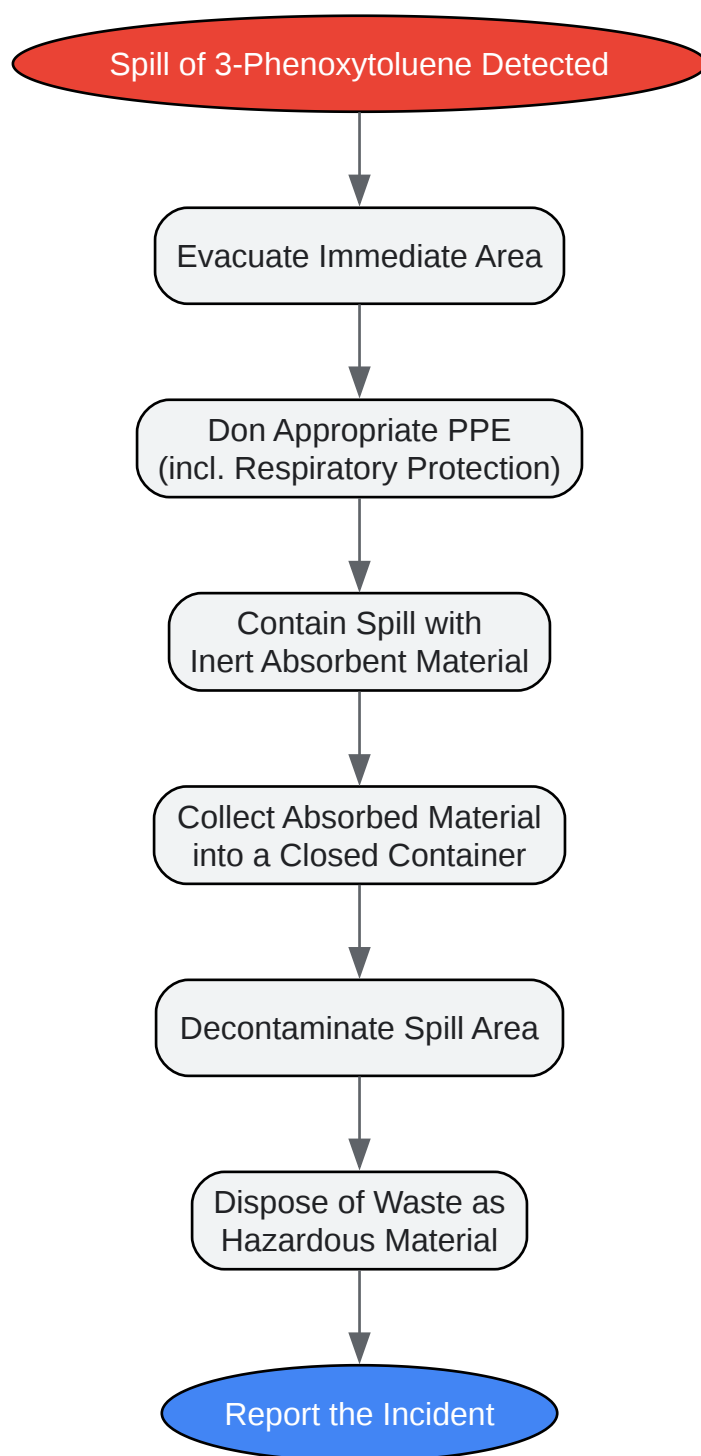
## Visual Workflow Guides

The following diagrams illustrate the standard operating procedure for handling **3-Phenoxytoluene** and the workflow for responding to a chemical spill.



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Caption: Standard Operating Procedure for Handling **3-Phenoxytoluene**.



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Caption: Workflow for Responding to a **3-Phenoxytoluene** Spill.

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